

Techniques for Recombinant TBCA Protein Expression and Purification: Application Notes and Protocols

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Compound of Interest

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Introduction

Tubulin Folding Cofactor A (**TBCA**) is a crucial protein involved in the tubulin folding pathway, specifically in the stabilization and folding of β -tubulin. Its role in microtubule dynamics makes it a protein of significant interest in various research fields, including oncology and neurobiology. The production of high-quality, recombinant **TBCA** is essential for structural studies, drug screening, and functional assays. This document provides detailed application notes and protocols for the expression and purification of recombinant **TBCA** protein using common laboratory expression systems.

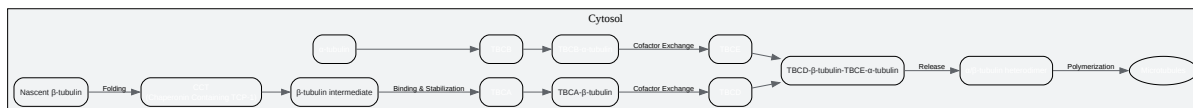
Data Presentation

The selection of an expression system is a critical first step and significantly impacts the yield and characteristics of the recombinant protein. Below is a summary of expected yields and purity for **TBCA** expressed in *E. coli*, baculovirus-infected insect cells, and mammalian cells.

Expression System	Host Organism/Cell Line	Typical Yield (mg/L of culture)	Purity (%)	Post-Translational Modifications	Notes
Prokaryotic	Escherichia coli (e.g., BL21(DE3))	5 - 20	>95%	None	High yield, cost-effective, but may lead to inclusion bodies.
Insect Cells	Spodoptera frugiperda (Sf9)	2 - 10	>95%	Yes	Good for complex proteins requiring some post-translational modifications.
Mammalian Cells	Human Embryonic Kidney (HEK293)	1 - 5	>98%	Yes	Produces protein with the most native folding and modifications.

Signaling Pathway

TBCA is a key component of the tubulin folding pathway, which is essential for the formation of functional α/β -tubulin heterodimers that polymerize into microtubules.

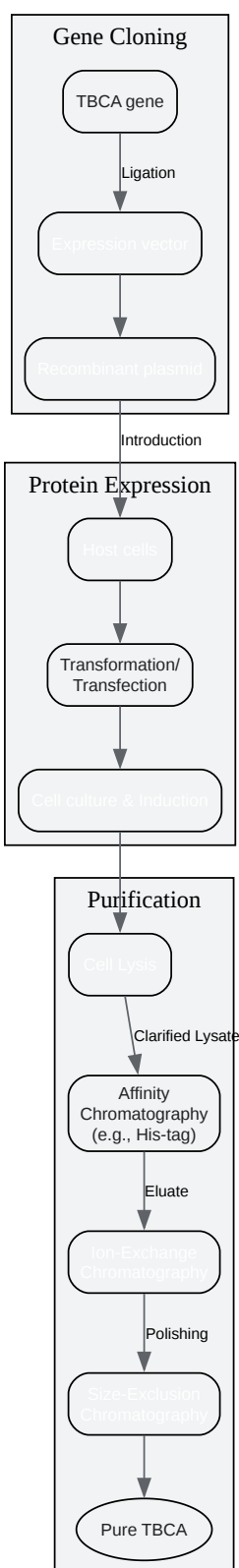


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Tubulin folding pathway involving **TBCA**.

Experimental Workflow

The general workflow for recombinant **TBCA** production involves gene cloning, protein expression, cell lysis, and a multi-step purification process.



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